

# Essential Safety and Logistical Information for Handling E235 (Natamycin)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: E235

Cat. No.: B15583110

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **E235**, also known as Natamycin, a naturally occurring antifungal agent. Adherence to these protocols is critical to minimize exposure risk and ensure operational integrity.

Natamycin is a potent inhibitor of fungal microorganisms and is relatively stable in a dry state.

[1] However, it is sensitive to ultraviolet light, oxygen, and extreme pH values.[1]

## Personal Protective Equipment (PPE)

A complete barrier against potential exposure is mandatory when handling Natamycin. The following personal protective equipment should be utilized:

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2][3]	Protects against splashes and airborne particles.[2]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, vinyl) and a lab coat or other protective clothing are required.[2][4]	Prevents direct skin contact with Natamycin.[2]
Respiratory Protection	In well-ventilated areas for small quantities, a dust mask may be sufficient.[2] For potential exposure limit excess or if irritation occurs, a full-face respirator is necessary.[2][3]	Avoids inhalation of Natamycin dust or aerosols.[2]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling Natamycin is essential to minimize the risk of contamination and exposure.

### 1. Receiving and Storage:

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leaks.[2]
- **Label:** Ensure the container is clearly labeled with the substance name and any hazard warnings.[2]
- **Store:** Keep the container tightly closed in a dry, cool, and well-ventilated area.[2] Protect from light and moisture.[2]

Parameter	Value
Storage Temperature	2°C to 8°C

## 2. Handling and Use:

- **Ventilation:** Always handle Natamycin in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- **Avoid Dust:** Take precautions to prevent the formation of dust and aerosols during handling.[\[2\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where Natamycin is handled.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- **Clothing:** Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)

## Emergency Procedures

A swift and informed response is crucial in the event of an emergency.

### 1. Spill Response:

- **Evacuate:** Evacuate all non-essential personnel from the spill area.[\[2\]](#)
- **Ventilate:** Ensure the area is well-ventilated.[\[2\]](#)
- **Contain:** Prevent further spillage or leakage if it is safe to do so.[\[2\]](#) Do not allow the chemical to enter drains.[\[2\]](#)
- **Clean-up:**
  - Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[\[2\]](#)
  - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[2\]](#)
  - For liquid spills, use an inert absorbent material and place it in a sealed container for disposal.[\[2\]](#)
  - Thoroughly clean the spill area with plenty of water.[\[2\]](#)

## 2. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. <a href="#">[2]</a> If breathing is difficult, provide oxygen. <a href="#">[2]</a> Seek medical attention if symptoms persist. <a href="#">[2]</a>
Skin Contact	Remove contaminated clothing immediately. <a href="#">[2]</a> Wash the affected area with soap and water. <a href="#">[2]</a> Seek medical attention if irritation persists. <a href="#">[2]</a>
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so. <a href="#">[2]</a> Seek medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[2]</a> Rinse the mouth thoroughly with water. <a href="#">[2]</a> Never give anything by mouth to an unconscious person. <a href="#">[2]</a> Seek immediate medical advice. <a href="#">[2]</a>

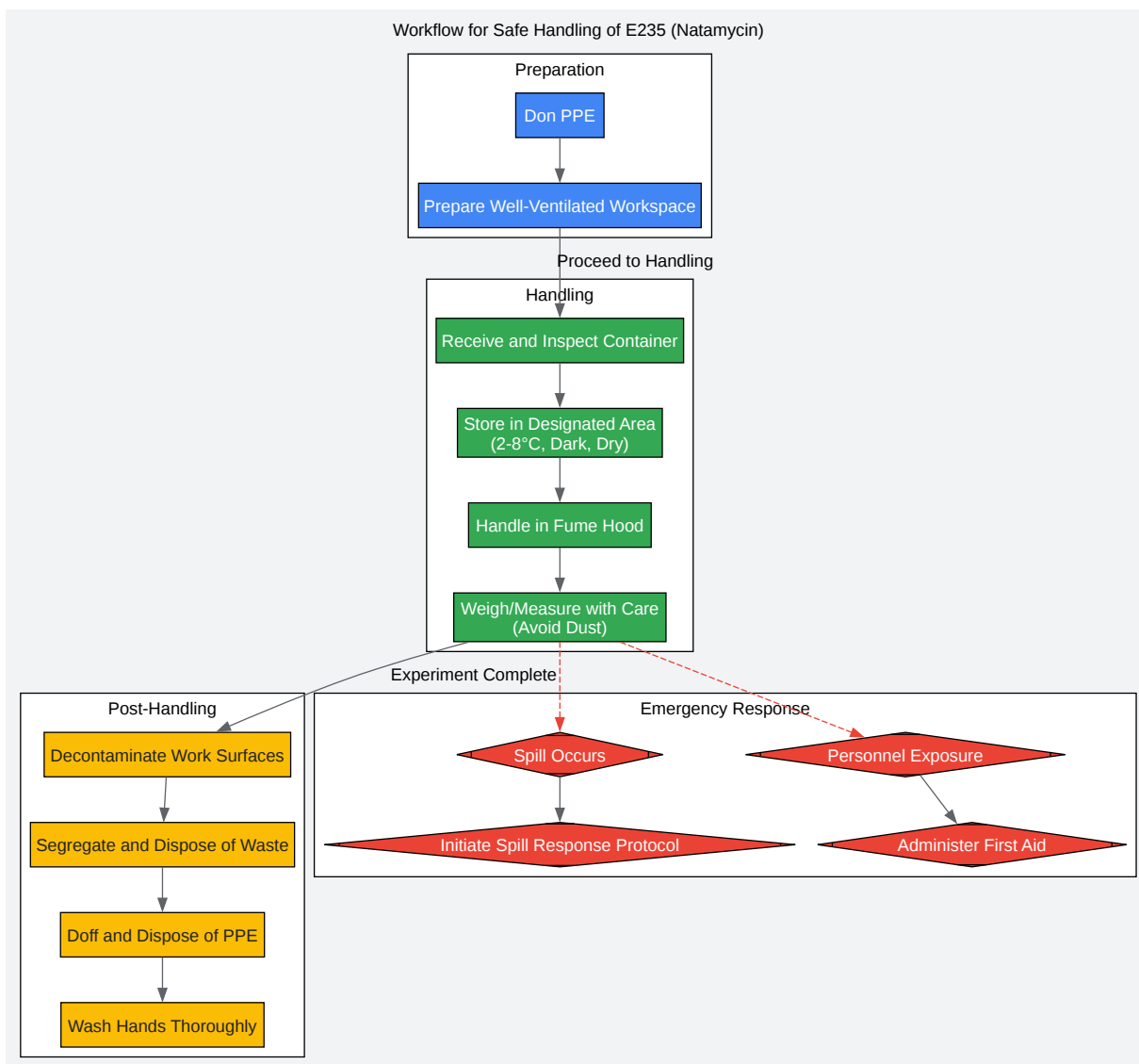
## Disposal Plan

Proper disposal of Natamycin and contaminated materials is essential to prevent environmental contamination and to comply with regulations.

- Hazardous Waste: All waste contaminated with Natamycin, including unused product, contaminated PPE, and cleaning materials, should be treated as hazardous chemical waste.[\[2\]](#)
- Containers:
  - Use designated, properly labeled, and sealed containers for Natamycin waste.[\[2\]](#)
  - For solid waste, use a lined, rigid, puncture-proof container with a lid.[\[2\]](#)
  - For liquid waste, use a sealed, solvent-resistant bottle, kept in secondary containment.[\[2\]](#)

- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name "Natamycin".
- Empty Containers: Do not reuse empty containers.<sup>[2]</sup> They should be triple-rinsed with a suitable solvent, with the rinsate collected as aqueous waste.<sup>[5]</sup> After rinsing, containers can be offered for recycling or disposed of according to local regulations.<sup>[5]</sup>
- Professional Disposal: Arrange for the collection and disposal of all Natamycin waste through a licensed and reputable hazardous waste disposal company, in compliance with all local, state, and national regulations.<sup>[2]</sup>

Experimental Workflow for Safe Handling of Natamycin



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Caption: Logical workflow for the safe handling of Natamycin.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling E235 (Natamycin)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583110#personal-protective-equipment-for-handling-e235]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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